

A Theoretical and Spectroscopic Guide to 2-Phenoxyethyl Acetate

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Compound of Interest

Compound Name: 2-Phenoxyethyl acetate

Cat. No.: B1584703

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Abstract

2-Phenoxyethyl acetate (CAS No. 6192-44-5) is an organic ester recognized for its utility across various industrial domains, including its role as a solvent, emulsifier, and component in fragrance formulations.[1][2] This guide provides a comprehensive theoretical examination of the molecule, moving beyond its applications to explore its fundamental structural, conformational, and spectroscopic characteristics. We delve into the principles of nuclear magnetic resonance (NMR), infrared (IR) spectroscopy, and mass spectrometry (MS) as they apply to **2-phenoxyethyl acetate**, offering predictive analyses and interpretations grounded in established chemical theory. Furthermore, a detailed protocol for its synthesis via Fischer esterification is presented, complete with mechanistic insights and a procedural workflow. This document is intended to serve as a technical resource for scientists requiring a deep, structurally-informed understanding of this versatile compound.

Introduction and Molecular Identity

2-Phenoxyethyl acetate is a bifunctional organic molecule containing both an ether and an ester group. Its formal IUPAC name is **2-phenoxyethyl acetate**, and it is also known by synonyms such as acetic acid 2-phenoxyethyl ester and ethylene glycol monophenyl ether acetate.[3][4] The molecule's structure, which combines a rigid aromatic ring with a flexible

ethyl acetate chain via an ether linkage, gives rise to its characteristic physicochemical properties and diverse applications.

Below is the fundamental structure of **2-Phenoxyethyl acetate**.

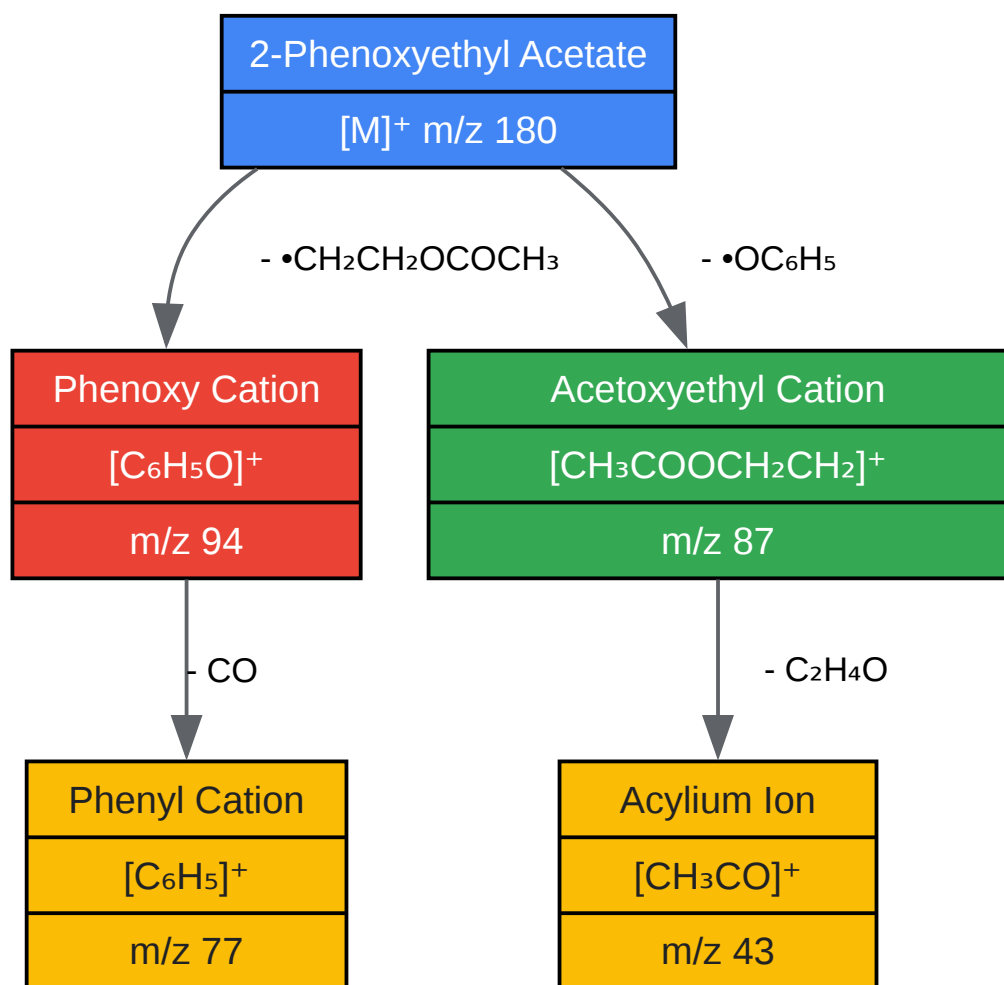


Figure 2. Proposed EI-MS Fragmentation of 2-Phenoxyethyl Acetate

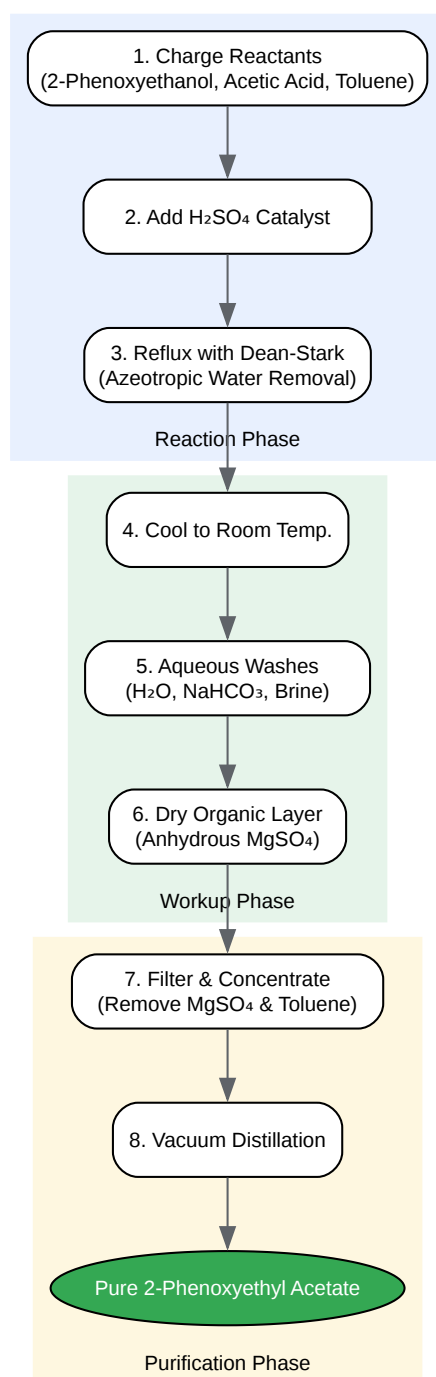


Figure 3. Workflow for Synthesis and Purification

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References

- 1. nbinno.com [nbinno.com]
- 2. nbinno.com [nbinno.com]
- 3. 2-Phenoxyethyl acetate | C₁₀H₁₂O₃ | CID 22568 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 4. lookchem.com [lookchem.com]
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